Essential Protective Measures for Handling MES Hydrate

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Compound of Interest

Compound Name:	*MES hydrate*
CAS No.:	*145224-94-8*
Cat. No.:	*B104723*

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides immediate safety and logistical information for handling MES (2-(N-morpholino)ethanesulfonic acid) hydrate, a commonly used buffer in biological and biochemical research.[1][2][3] Adherence to these procedures is critical to minimize risks and ensure operational integrity.

Hazard Identification and Personal Protective Equipment (PPE)

MES hydrate is considered a hazardous substance.[4] It can cause serious eye irritation, skin irritation, and respiratory irritation.[5][6][7] Ingestion may be harmful.[5] Furthermore, as a combustible solid, it can form explosive dust mixtures in the air.[4][5]

The selection of appropriate Personal Protective Equipment (PPE) is the first line of defense against these hazards. The following table summarizes the minimum PPE requirements.

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Protection Type	Required Equipment	Purpose
Eye and Face Protection	Safety glasses with side shields or chemical safety goggles.[7][8][9]	To protect eyes from dust particles and splashes.
A face shield may be necessary for operations with a high risk of splashing.[10]	Provides a barrier for the entire face.	
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber, neoprene).[8][9][10][11]	To prevent skin contact and potential irritation or absorption.[4]
Laboratory coat or chemical-resistant coveralls.[4][5][8][9][12]	Protects skin and personal clothing from contamination.	
Respiratory Protection	Generally not required in well-ventilated areas.[11]	Standard ventilation is usually sufficient to control airborne concentrations.
NIOSH/MSHA-approved respirator (e.g., N95 dust mask) for operations that may generate dust.[5][9][11][13]	To prevent inhalation of irritating dust particles.[4]	

Safe Handling and Storage Protocols

Proper handling and storage are crucial to maintaining a safe laboratory environment. Always consult the Safety Data Sheet (SDS) for the most detailed information.

Handling:

- Ventilation: Always work in a well-ventilated area to keep airborne concentrations low.[4][6] Local exhaust ventilation is preferred to control emissions at the source.[5]
- Avoid Dust: Minimize dust generation and accumulation.[6][8] Use procedures that do not disperse dust into the air.[5]

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- Personal Hygiene: Wash hands thoroughly with soap and water after handling.[4][6][8] Do not eat, drink, or smoke in areas where **MES hydrate** is handled or stored.[4][8]
- Avoid Contact: Prevent contact with skin, eyes, and clothing.[4][6][8]

Storage:

- Container: Keep the container tightly closed in a dry and well-ventilated place.[5][6][8][11]
- Incompatible Materials: Store away from strong oxidizing agents.[5][8]
- Conditions to Avoid: Protect from dust generation, excess heat, and ignition sources.[5][6]

Spill and Disposal Procedures

Immediate and appropriate response to spills and proper disposal of waste are critical for safety and environmental protection.

Spills:

- Evacuate: Alert personnel in the area.[4]
- Ventilate: Ensure the area is well-ventilated.[5][6]
- Contain: Prevent the spillage from entering drains or water courses.[4]
- Clean-up: For dry spills, use dry clean-up procedures to avoid generating dust.[4] Moisten with water to reduce airborne dust.[5] Sweep or shovel the material into a suitable, labeled container for disposal.[6][8]

Disposal:

- Waste Characterization: Chemical waste generators must determine if the discarded chemical is classified as hazardous waste.[8]
- Regulations: Dispose of the waste in accordance with local, regional, and national regulations.[5][8]

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- Methods: Disposal options may include burial in a licensed landfill or incineration in a licensed facility.[4]
- Containers: Decontaminate empty containers before disposal.[4]

Quantitative Data for **MES Hydrate**

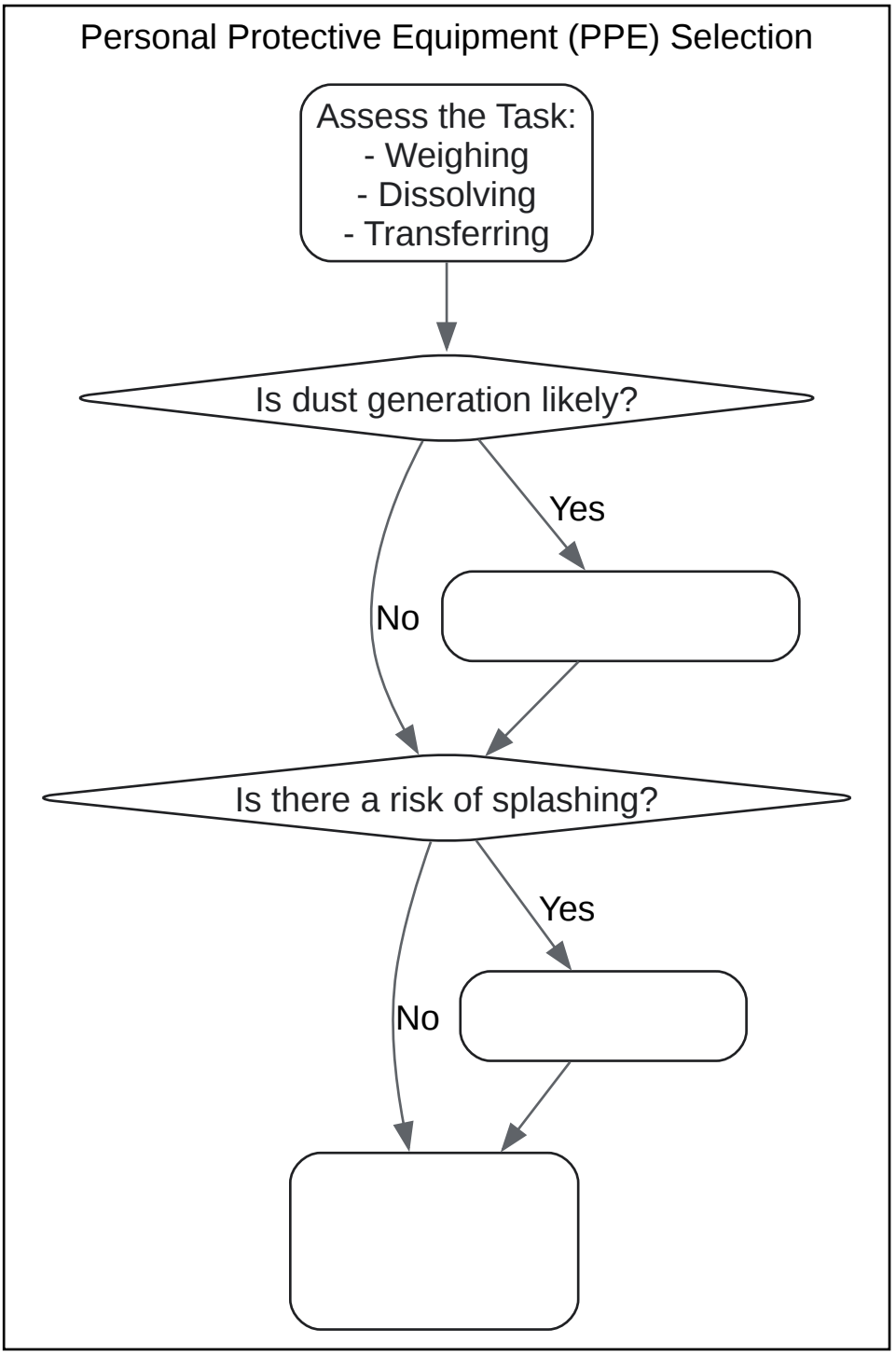
The following table summarizes key quantitative data for **MES hydrate**, which is useful for experimental design and safety considerations.

Property	Value	Reference
Molecular Formula	$C_6H_{13}NO_4S \cdot xH_2O$	[5][14]
Molecular Weight	195.24 g/mol (anhydrous basis)	[5][14]
Appearance	White crystalline powder	[4][14][15]
pKa	6.1 at 25°C	[2][15]
Useful pH Range	5.5 – 6.7	[2][14][15]
Solubility in Water	Highly soluble; 310 g/L	[3][14][15]

Visualized Workflows

To further clarify the safety protocols, the following diagrams illustrate the decision-making process for PPE selection and the standard workflow for handling **MES hydrate**.

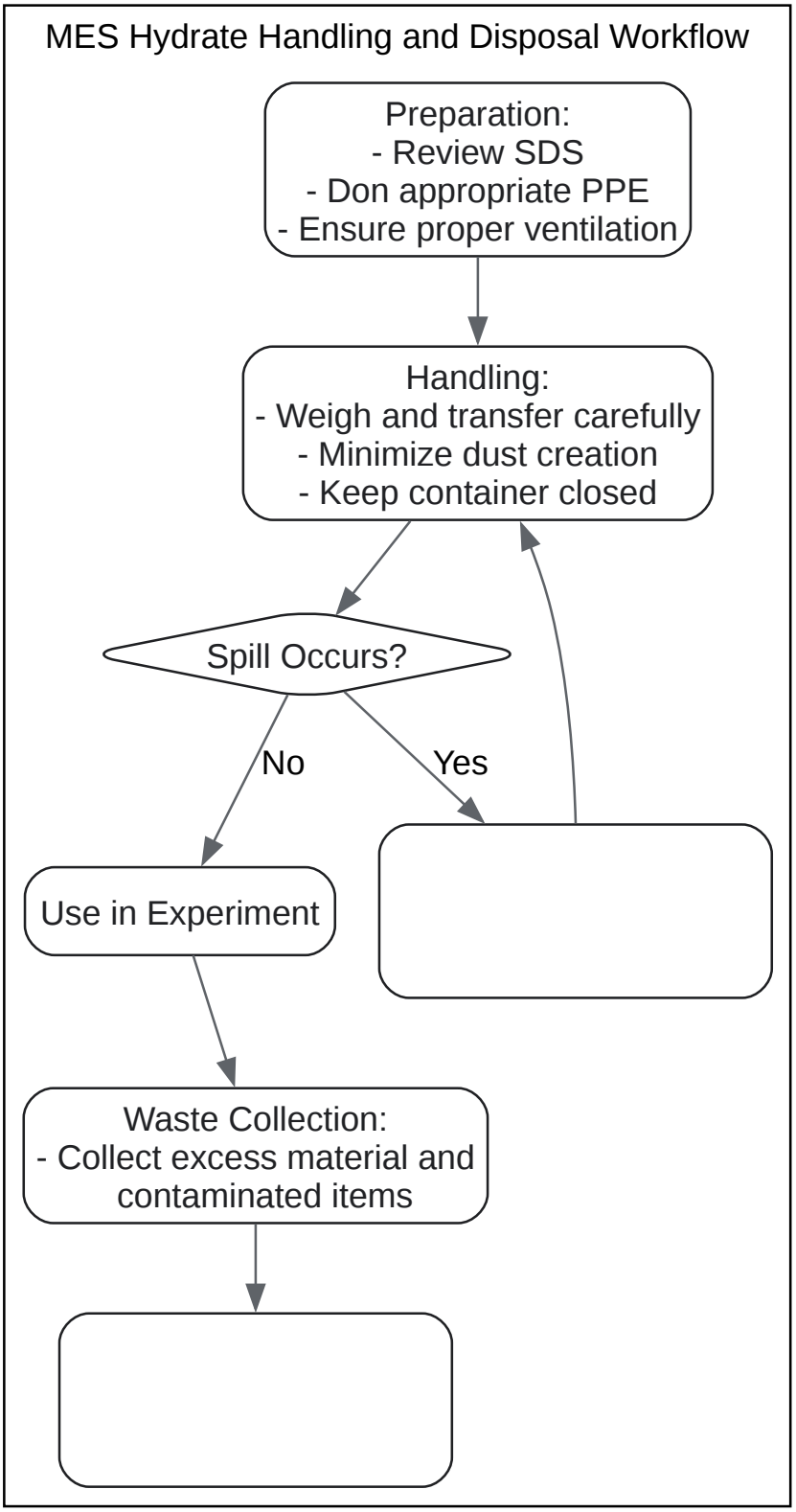
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PPE Selection Workflow for **MES Hydrate**

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- To cite this document: BenchChem. [Essential Protective Measures for Handling MES Hydrate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b104723/docs#essential-protective-measures-for-handling-mes-hydrate]

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